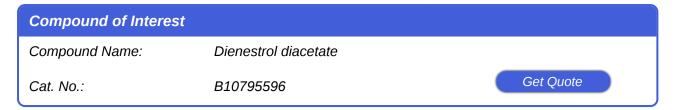


Dienestrol Diacetate: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 84-19-5[1]

This technical guide provides an in-depth overview of **Dienestrol diacetate**, a synthetic nonsteroidal estrogen. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, mechanism of action, and relevant experimental protocols.

Chemical and Physical Properties

Dienestrol diacetate is the diacetylated ester form of dienestrol, a compound belonging to the stilbestrol group. As a prodrug, it is converted to the active form, dienestrol, in the body.



Property	Value	Reference
CAS Number	84-19-5	[1]
Alternate CAS	24705-61-1	[1]
Molecular Formula	C22H22O4	[1]
Molecular Weight	350.41 g/mol	[1]
IUPAC Name	[4-[(2Z,4E)-4-(4- acetyloxyphenyl)hexa-2,4- dien-3-yl]phenyl] acetate	
Appearance	White to light yellow crystalline powder	
Melting Point	119 - 123 °C	_
Synonyms	Dienestrol acetate, Gynocyrol, Faragynol	_

Mechanism of Action

Dienestrol diacetate exerts its biological effects through its active metabolite, dienestrol, which is a potent agonist of the estrogen receptors ($ER\alpha$ and $ER\beta$). The mechanism of action follows the general pathway of estrogenic compounds.

Upon entering a target cell, dienestrol binds to estrogen receptors located in the cytoplasm or nucleus. This binding induces a conformational change in the receptor, leading to its dimerization. The activated receptor-ligand complex then translocates to the nucleus, where it binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes. This interaction modulates the transcription of these genes, leading to the physiological effects associated with estrogens.

Additionally, estrogens can elicit rapid, non-genomic effects by interacting with membrane-associated estrogen receptors, which can activate various intracellular signaling cascades.

Estrogen Receptor Signaling Pathway

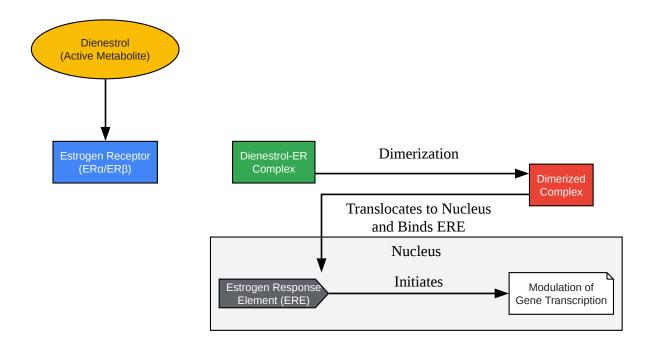




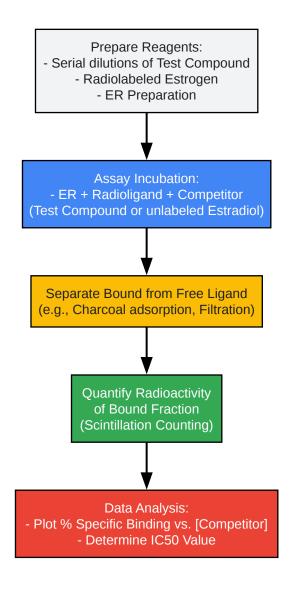


The following diagram illustrates the classical genomic signaling pathway of estrogen receptors.









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References

- 1. Dienestrol diacetate Wikipedia [en.wikipedia.org]
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